

# Core Characteristics and Performance at a Glance

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## Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

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Feature	tBuBrettPhos Pd G3	XPhos Pd G3
CAS Number	1536473-72-9 [1] [2]	1445085-55-1 [3] [4]
Key Structural Feature	Bulky di-tert-butylphosphino group [1]	Dicyclohexylphosphino group [3]
General Stability	Air-, moisture-, and thermally-stable [1]	Air-, moisture-, and thermally-stable [3]
Key Reaction Types	C–N, C–O, C–F bond formation [5] [6]	Suzuki-Miyaura, Negishi couplings [5] [4]
Performance in C–N Coupling	Highly effective for <b>bulky substrates</b> (e.g., primary amides, $\alpha,\alpha,\alpha$ -trisubstituted primary amines) [5]	Effective for amination, particularly with heteroaryl halides [4]
Performance in C–O Coupling	Excellent for <b>challenging couplings</b> (e.g., with fluorinated alcohols) [6]	Used in C–O coupling of primary aliphatic alcohols [5]
Performance in Suzuki Coupling	Not a primary application	Excellent for <b>unstable boronic acids</b> with (hetero)aryl chlorides at low temps [5] [4]

Feature	tBuBrettPhos Pd G3	XPhos Pd G3
Representative Experimental Data	Coupling of fluorinated alcohols: <b>70% yield</b> (1h, 100°C) [6]	Synthesis of 1,2,4-oxadiazoles: <b>Up to 81% yield</b> [7]

## Detailed Experimental Protocols

Here are the specific methodologies from research publications that generated the performance data summarized above.

### Protocol for tBuBrettPhos Pd G3 in C–O Coupling [6]

This protocol is optimized for coupling (hetero)aryl bromides with fluorinated alcohols, a challenging transformation.

- **Precatalyst:** tBuBrettPhos Pd G3 (1 mol%)
- **Base:** Cs<sub>2</sub>CO<sub>3</sub>
- **Solvent:** Toluene
- **Reaction Conditions:** 100°C for 1 hour
- **Note:** The method features short reaction times and excellent functional group tolerance, and it has been adapted for use with [<sup>18</sup>F]trifluoroethanol for radiolabeling.

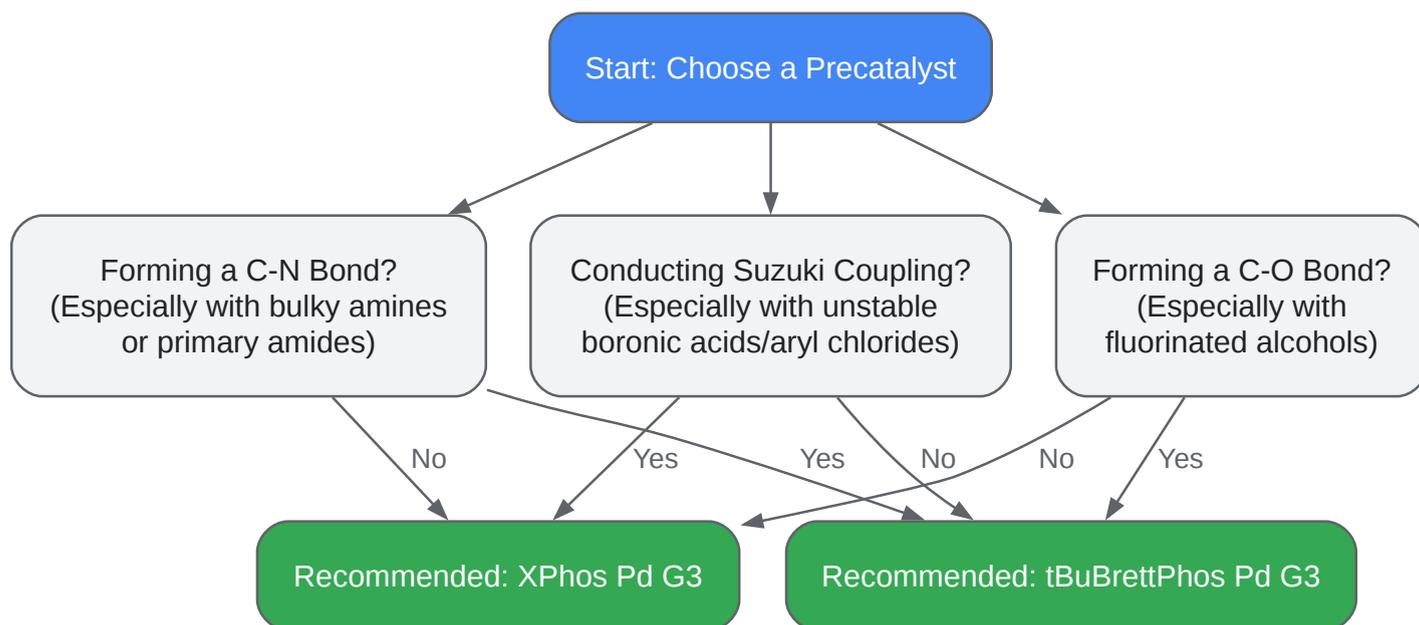
### Protocol for XPhos Pd G3 in Buchwald Coupling [7]

This method efficiently synthesizes 1,2,4-oxadiazole derivatives, important scaffolds in pharmaceuticals and materials science.

- **Precatalyst:** XPhos Pd G3
- **Reaction Type:** Buchwald coupling
- **Reported Outcome:** Yields of up to 81% under optimized conditions.

## How to Choose the Right Catalyst

The choice between these two powerful precatalysts depends heavily on your specific reaction goals. The following diagram outlines a logical decision-making process to guide your selection.



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## Practical Considerations for Researchers

- **Quality Control is Crucial:** Different batches of commercially available precatalysts can contain varying impurities, which may significantly impact their catalytic performance [8]. It is advisable to check the NMR spectra if reproducibility issues arise.
- **Ligand-to-Metal Ratio:** A key advantage of these precatalysts is the **quantitative generation of the active LPd(0) species**, ensuring a precise and optimal ligand-to-palladium ratio for your reaction [5] [4].

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## References

1. 96 1536473-72-9 tBuBrettPhos Pd G 3 [sigmaaldrich.com]
2. - t Palladacycle Gen. 3 | 1536473-72-9 BuBrettPhos [chemicalbook.com]
3. 95 1445085-55-1 XPhos Pd G 3 [sigmaaldrich.com]
4. Buchwald CX Precatalysts | Umicore [pmc.unicore.com]
5. and G4 Buchwald Precatalysts G 3 [sigmaaldrich.com]
6. Synthesis of Fluorinated Alkyl Aryl Ethers by Palladium-Catalyzed... [pmc.ncbi.nlm.nih.gov]
7. Synthesis of 1,2,4-Oxadiazole Derivatives via XPhos Catalyzed... Pd G 3 [link.springer.com]
8. Generation Buchwald Precatalysts with Third and RuPhos... XPhos [pmc.ncbi.nlm.nih.gov]

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